

Anemarsaponin E chemical structure and properties

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Compound of Interest

Compound Name: Anemarsaponin E

Cat. No.: B8075370

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Anemarsaponin E: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anemarsaponin E, a steroidal saponin isolated from the rhizomes of *Anemarrhena asphodeloides*, is a subject of growing interest within the scientific community due to its potential therapeutic properties. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and known biological activities of **Anemarsaponin E**, with a focus on presenting detailed data and experimental methodologies for the research and drug development professional.

Chemical Structure and Properties

Anemarsaponin E, also known as Timosaponin BI, is a complex steroidal glycoside.^{[1][2]} Its core structure consists of a furostanol steroidal aglycone linked to sugar moieties. The precise arrangement of these components is critical to its biological function.

Table 1: Chemical Identifiers of **Anemarsaponin E**

Identifier	Value	Source
CAS Number	136565-73-6	[3] [4] [5]
Molecular Formula	C46H78O19	
Molecular Weight	935.11 g/mol	
Synonyms	Timosaponin BI	
SMILES	<p>C[C@@]12--INVALID-LINK-- ([H])--INVALID-LINK--CO-- INVALID-LINK-- [C@@H]4O)O[C@@H]4CO ">C@([H])C[C@@]1([H])-- INVALID-LINK----INVALID- LINK--[C@@H]7O)([H]) [C@@H]7O--INVALID-LINK-- [C@@H]8O)O) ([H])O[C@@H]8CO)C5)C">C @([H])[C@]6([H])CC2</p>	

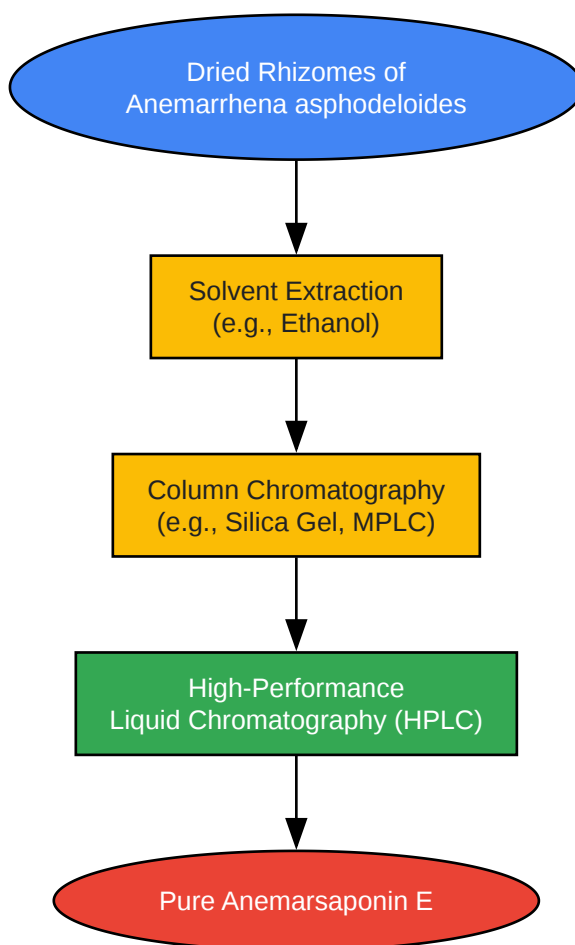
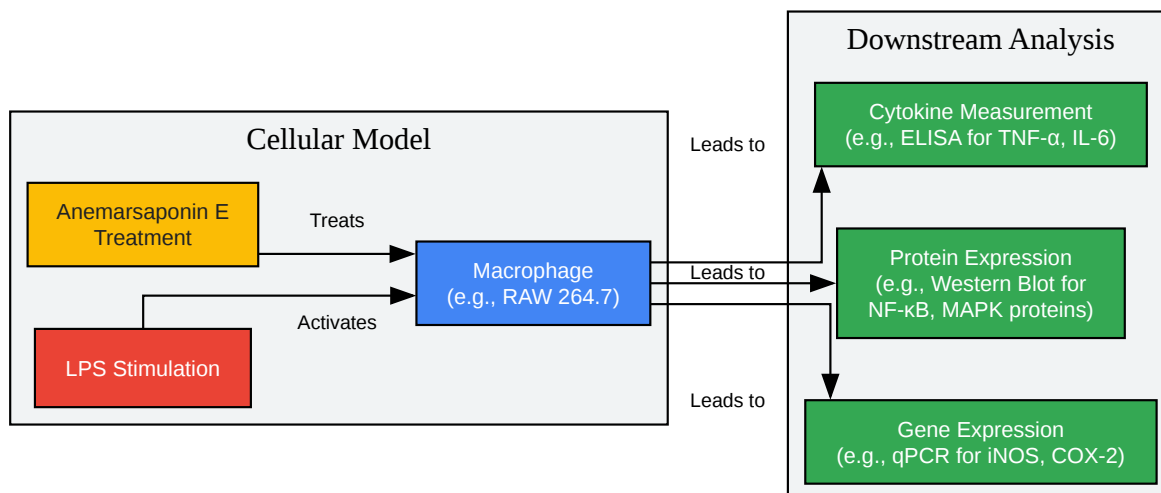
Table 2: Physicochemical Properties of **Anemarsaponin E**

Property	Value	Experimental Conditions/Notes	Source
Appearance	White to off-white solid/powder		
Purity	95%~99%	As determined by HPLC-DAD or HPLC-ELSD	
Solubility	Soluble in DMSO	Stock solutions of 100 mg/mL are achievable with ultrasonic assistance.	
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.	Store in a well-closed container, protected from air and light.	

Biological Activities and Signaling Pathways

Anemarsaponin E has been reported to possess anti-inflammatory activity. While the specific molecular mechanisms of **Anemarsaponin E** are still under investigation, the biological activities of steroidal saponins from *Anemarrhena asphodeloides* are often attributed to their interaction with various cellular signaling pathways.

Further research is required to fully elucidate the specific signaling pathways modulated by **Anemarsaponin E**. The diagram below represents a generalized workflow for investigating the anti-inflammatory effects of a natural product like **Anemarsaponin E**.



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